

A Comparative Structural Analysis of Fluorinated Hydroxybenzoic Acid Derivatives

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Compound of Interest

Compound Name: *5-Bromo-2-fluoro-3-hydroxybenzoic acid*

CAS No.: *1807144-55-3*

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For researchers, scientists, and professionals in drug development, understanding the nuanced structural variations of small molecules is paramount. The strategic incorporation of fluorine into a molecular scaffold can dramatically alter its physicochemical properties, including acidity, lipophilicity, metabolic stability, and binding interactions. This guide provides an in-depth structural comparison of 4-hydroxybenzoic acid and two of its fluorinated derivatives: 2-fluoro-4-hydroxybenzoic acid and 3-fluoro-4-hydroxybenzoic acid. We will delve into a comparative analysis of their solid-state structures and spectroscopic signatures, supported by experimental data and detailed protocols.

Introduction: The Subtle Power of Fluorine in Molecular Design

4-hydroxybenzoic acid is a common motif in biologically active compounds and a building block for many pharmaceuticals and preservatives, such as parabens.^[1] The introduction of a highly electronegative fluorine atom to the aromatic ring, a common strategy in medicinal chemistry, can induce significant changes in the molecule's electronic distribution, conformation, and intermolecular interactions. These modifications can, in turn, influence a compound's efficacy

and safety profile. This guide will explore these structural perturbations through a multi-technique approach, focusing on single-crystal X-ray diffraction, Nuclear Magnetic Resonance (NMR) spectroscopy, and Fourier-transform infrared (FT-IR) spectroscopy.

Structural Elucidation via Single-Crystal X-ray Diffraction

Single-crystal X-ray diffraction provides the most definitive three-dimensional structure of a molecule in the solid state, offering precise measurements of bond lengths, bond angles, and intermolecular interactions.^[2]

The Foundational Structure: 4-Hydroxybenzoic Acid Monohydrate

The crystal structure of 4-hydroxybenzoic acid monohydrate reveals a network of hydrogen bonds that dictate its packing. Pairs of acid molecules form dimers through hydrogen bonds between their carboxyl groups (O-H...O distance of 2.678 Å).^[3] These dimers are further interconnected by hydrogen bonds involving the phenolic hydroxyl groups and water molecules (O-H...O distances of 2.595 Å and 2.823 Å).^[3] This extensive hydrogen-bonding network results in the formation of layers.

The Influence of Fluorine on Crystal Packing

While specific crystallographic data for 2-fluoro-4-hydroxybenzoic acid and 3-fluoro-4-hydroxybenzoic acid are not as readily available in public databases, the principles of fluorine's influence on crystal packing are well-documented. The introduction of fluorine can lead to:

- **Altered Hydrogen Bonding:** Fluorine is a weak hydrogen bond acceptor. The presence of C-H...F interactions can influence the overall packing arrangement.
- **Dipole-Dipole Interactions:** The highly polarized C-F bond can introduce significant dipole moments, leading to different packing motifs compared to the non-fluorinated analog.
- **π - π Stacking:** Fluorination can modulate the electron density of the aromatic ring, affecting π - π stacking interactions.

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dot graph TD { subgraph "Crystal Packing of 4-Hydroxybenzoic Acid" A[Carboxylic Acid Dimers (O-H...O)] --> B[Layered Structure]; C[Phenolic Hydroxyl & Water Hydrogen Bonds] --> B; end
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} caption: "Logical flow of intermolecular forces influencing crystal structure."
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Experimental Protocol: Single-Crystal X-ray Diffraction

The following protocol outlines the key steps for obtaining the crystal structure of a small organic molecule like a fluorinated hydroxybenzoic acid derivative.

- Crystal Growth (Vapor Diffusion Method):
 - Dissolve the compound in a suitable solvent in which it is moderately soluble (e.g., acetone, ethanol).
 - Place this solution in a small, open vial.
 - Place the small vial inside a larger, sealed container that contains a more volatile "anti-solvent" in which the compound is insoluble (e.g., hexane, diethyl ether).
 - Allow the anti-solvent to slowly diffuse into the solution, gradually decreasing the solubility of the compound and promoting the formation of single crystals over several days to weeks.
 - Carefully select a well-formed, defect-free crystal (typically 0.1-0.3 mm in all dimensions) and mount it on a goniometer head.^[4]
- Data Collection:
 - Mount the crystal on a single-crystal X-ray diffractometer.
 - A monochromatic X-ray beam is directed at the crystal.
 - The crystal is rotated, and the diffraction pattern is collected on a detector.
- Structure Solution and Refinement:

- The collected diffraction data is processed to determine the unit cell parameters and space group.
- The structure is solved using direct methods or Patterson methods to obtain an initial model of the atomic positions.
- The model is refined by least-squares methods to achieve the best fit between the observed and calculated diffraction data, yielding precise bond lengths, angles, and other structural parameters.

Comparative Spectroscopic Analysis

Spectroscopic techniques provide detailed information about the electronic environment and bonding within the molecules.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework and probing the electronic effects of substituents. For fluorinated compounds, ^{19}F NMR provides a direct window into the environment of the fluorine atoms.

Comparative NMR Data (in DMSO- d_6)

Compound	¹ H Chemical Shifts (ppm)	¹³ C Chemical Shifts (ppm)	¹⁹ F Chemical Shift (ppm)
4-Hydroxybenzoic Acid	~12.4 (br s, 1H, -COOH), ~10.2 (br s, 1H, -OH), 7.80 (d, 2H, Ar-H), 6.84 (d, 2H, Ar-H)[5][6]	167.6 (-COOH), 162.0 (C-OH), 132.0 (Ar-CH), 121.8 (C-COOH), 115.6 (Ar-CH)[6][7]	N/A
2-Fluoro-4-hydroxybenzoic Acid	Data not readily available in comparable format. Expected to show complex splitting due to H-F coupling.	Data not readily available in comparable format. Expected to show C-F coupling.	Data available but requires specific referencing for direct comparison.[8]
3-Fluoro-4-hydroxybenzoic Acid	~10.0-13.0 (br s, 2H, -COOH, -OH), ~7.5-7.6 (m, 1H, Ar-H), ~7.2-7.3 (m, 2H, Ar-H)[4][9]	~167 (C=O), ~150-155 (d, C-F), ~145-150 (C-OH), ~115-130 (Ar-CH and C-COOH)[4][10]	Data available but requires specific referencing for direct comparison.[11]

Analysis of NMR Data:

- ¹H NMR: The aromatic protons in the fluorinated derivatives are expected to exhibit more complex splitting patterns due to spin-spin coupling with the fluorine nucleus (H-F coupling). The positions of the aromatic protons are shifted depending on the electronic effect of the fluorine atom.
- ¹³C NMR: The carbon directly attached to the fluorine atom will appear as a doublet with a large coupling constant (¹JCF). The chemical shifts of other carbons in the ring are also influenced by the fluorine's position.
- ¹⁹F NMR: This technique is highly sensitive to the local electronic environment of the fluorine atom. The chemical shift of the fluorine nucleus will differ significantly between the 2-fluoro and 3-fluoro isomers.

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dot graph LR { subgraph "NMR Analysis Workflow" A[Sample Preparation (Dissolve in DMSO-d6)] --> B[Acquire Spectra]; B --> C[1H NMR]; B --> D[13C NMR]; B --> E[19F NMR]; C --> F[Analyze Chemical Shifts and Coupling]; D --> F; E --> F; F --> G[Structural Elucidation]; end }
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caption: "Workflow for NMR-based structural analysis."

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is used to identify functional groups based on their characteristic vibrational frequencies.

Comparative FT-IR Data (KBr Pellet, cm^{-1})

Compound	O-H Stretch (Carboxylic Acid)	O-H Stretch (Phenol)	C=O Stretch (Carboxylic Acid)	C-F Stretch
4-Hydroxybenzoic Acid	~3300-2500 (broad)[12]	Included in broad O-H band	~1680-1660[12]	N/A
2-Fluoro-4-hydroxybenzoic Acid	~3300-2500 (broad)[13]	Included in broad O-H band	~1700-1680	~1250
3-Fluoro-4-hydroxybenzoic Acid	~3300-2500 (broad)[4]	~3200 (sharp)[4]	~1700-1680[4]	~1250[4]

Analysis of FT-IR Data:

- O-H Stretch: All three compounds exhibit a very broad absorption in the $3300\text{-}2500\text{ cm}^{-1}$ region, characteristic of the hydrogen-bonded O-H stretch of a carboxylic acid dimer.[14]
- C=O Stretch: The carbonyl stretch of the carboxylic acid is a strong, sharp peak. The position of this peak can be influenced by the electronic effects of the fluorine substituent. An electron-withdrawing fluorine atom can lead to a slight shift to higher wavenumbers.

- C-F Stretch: A strong absorption band in the 1300-1200 cm^{-1} region is indicative of the C-F bond, and its presence is a key marker for the fluorinated derivatives.

Experimental Protocols: Spectroscopic Analysis

- NMR Spectroscopy:
 - Dissolve ~5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., DMSO- d_6) in an NMR tube.
 - Acquire ^1H , ^{13}C , and ^{19}F NMR spectra on a high-field NMR spectrometer.
 - Process the data (Fourier transform, phase correction, baseline correction).
 - Integrate the signals in the ^1H NMR spectrum and assign the chemical shifts and coupling constants based on known substituent effects and 2D NMR experiments (e.g., COSY, HSQC) if necessary.
- FT-IR Spectroscopy:
 - Prepare a KBr pellet by mixing a small amount of the solid sample with dry KBr powder and pressing it into a transparent disk.
 - Alternatively, for Attenuated Total Reflectance (ATR)-FT-IR, place a small amount of the solid sample directly on the ATR crystal.
 - Record the spectrum, typically in the 4000-400 cm^{-1} range.
 - Identify the characteristic absorption bands for the different functional groups.

Conclusion: Structure-Property Insights

This guide has provided a framework for the comparative structural analysis of fluorinated hydroxybenzoic acid derivatives. The introduction of fluorine significantly impacts the solid-state packing and spectroscopic properties of these molecules. While a complete, side-by-side experimental dataset for all three chosen compounds is challenging to compile from publicly available literature, the provided data and protocols offer a robust methodology for researchers to conduct their own comparative studies. By understanding these subtle yet significant

structural changes, scientists can better predict and modulate the properties of fluorinated compounds in the pursuit of novel therapeutics and advanced materials.

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